

Application Notes and Protocols for O-1269 (SEN1269) Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: O-1269

Cat. No.: B3062611

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Introduction

O-1269, identified as SEN1269, is a potent inhibitor of Amyloid- β (A β) peptide aggregation. It has demonstrated neuroprotective effects by blocking the formation of toxic A β oligomers and fibrils, which are pathological hallmarks of Alzheimer's disease. SEN1269 has been shown to rescue deficits in long-term potentiation (LTP) and memory in preclinical models of Alzheimer's disease. These application notes provide detailed protocols for the preparation of SEN1269 stock solutions for use in in vitro and in vivo studies.

Chemical and Physical Properties

A summary of the key quantitative data for SEN1269 is presented in the table below for easy reference.

Property	Value
Chemical Name	3-[[5-[3-(Dimethylamino)phenoxy]-2-pyrimidinyl]amino]phenol
Molecular Weight	322.36 g/mol
Solubility in DMSO	Up to 100 mM[1]
Solubility in Ethanol	Up to 50 mM[1]
Purity	≥98% (HPLC)

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of SEN1269 in Dimethyl Sulfoxide (DMSO).

Materials:

- SEN1269 powder
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips

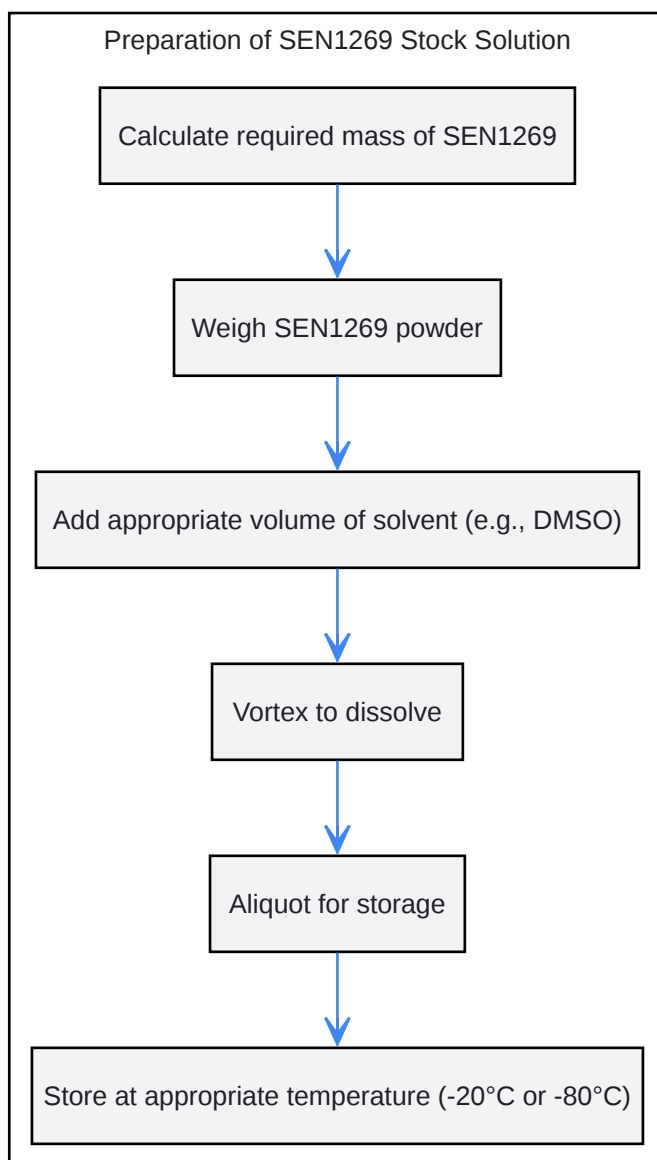
Procedure:

- Calculate the required mass of SEN1269:
 - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) stock solution, the required mass can be calculated using the following formula:

- $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 322.36 \text{ g/mol} = 3.2236 \text{ mg}$
- Weighing the SEN1269 powder:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out approximately 3.22 mg of SEN1269 powder into the tared tube. Record the exact weight.
- Dissolving the compound:
 - Add the appropriate volume of DMSO to the tube containing the SEN1269 powder to achieve a final concentration of 10 mM. For example, if you weighed out exactly 3.22 mg of SEN1269, add 1 mL of DMSO.
 - Cap the tube securely.
- Ensuring complete dissolution:
 - Vortex the solution thoroughly for 1-2 minutes until the SEN1269 powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - For short-term storage (days to weeks), store the stock solution at 0-4°C.[\[1\]](#)
 - For long-term storage (months to years), aliquot the stock solution into smaller, single-use volumes in sterile cryogenic vials and store at -20°C or -80°C.[\[1\]](#) Avoid repeated freeze-thaw cycles.

Visualization of Experimental Workflow and Signaling Pathway

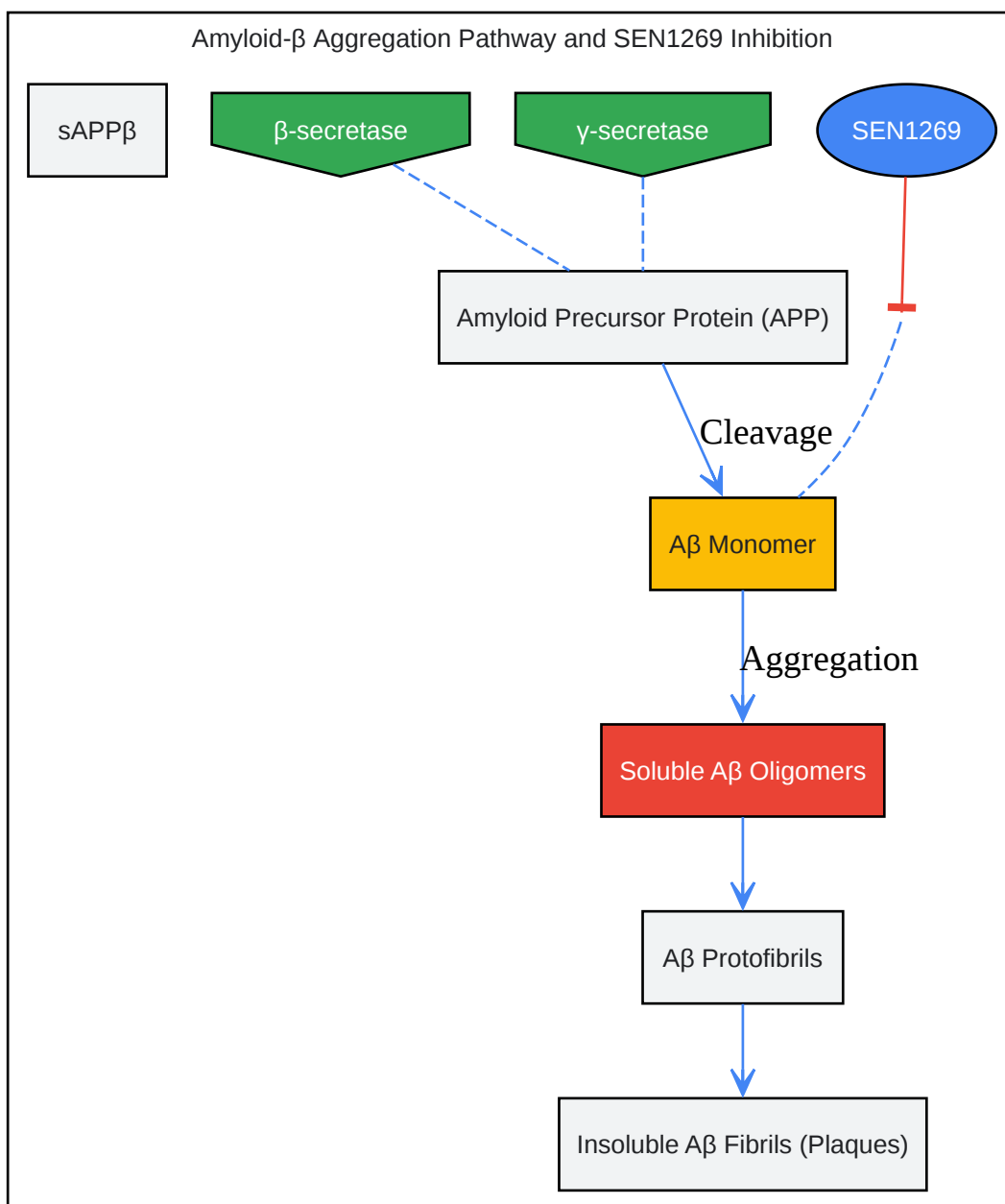
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing SEN1269 stock solution.

Signaling Pathway of Amyloid- β Aggregation and Inhibition by SEN1269



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Caption: Amyloid- β aggregation pathway and the inhibitory action of SEN1269.

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References

- 1. bocsci.com [bocsci.com]
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